

# Physical Properties and Solubility Information

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**Compound Focus:** NEOPENTYLZINCBROMIDE

Cat. No.: S8737728

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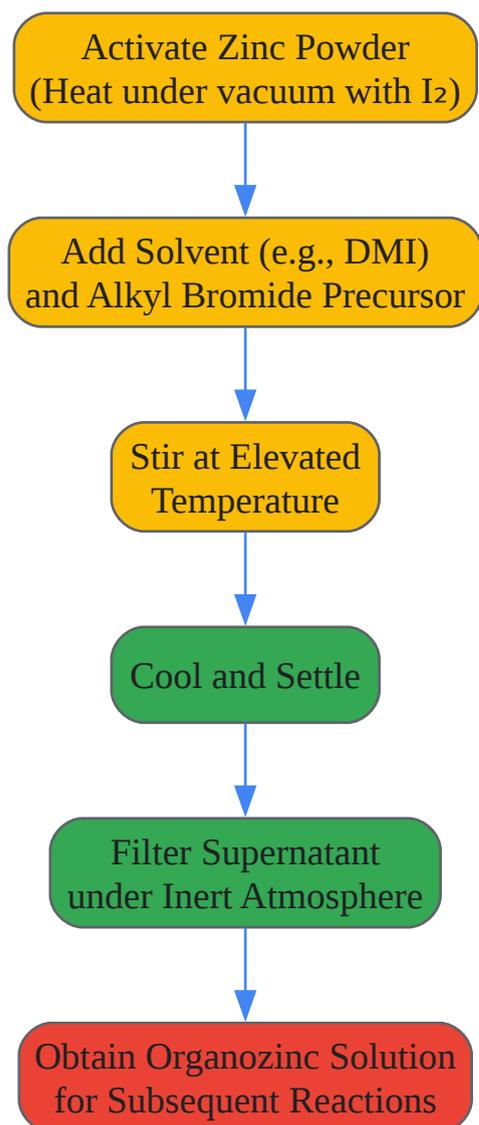
Neopentylzinc bromide (CAS 676137-12-5) is typically handled as a solution due to the reactivity of organozinc compounds. The key available data on its form and solubility is summarized below.

Property	Detail
Molecular Formula	C <sub>5</sub> H <sub>11</sub> BrZn [1] [2] [3]
Molecular Weight	216.4 g/mol [2] [3]
Common Commercial Form	0.50 M solution in Tetrahydrofuran (THF) [1]
Solubility (Inferred)	Soluble in THF (from commercial form) [1]
Storage Temperature	Refrigerated [1]

The most concrete information available is that it is **soluble in tetrahydrofuran (THF)**, as it is commonly sold as a 0.50 M solution in this solvent [1]. One source also notes that organozinc reagents, in general, can be soluble in other ethers like diethyl ether [4]. No quantitative solubility data in water or other common organic solvents was found in the search results.

## Experimental Context and Handling

In practical experimental procedures, organozinc bromides like neopentylzinc bromide are often generated and used in situ. The following workflow, based on a related synthesis of an alkylzinc reagent, illustrates a typical preparation and filtration process.



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*Typical workflow for preparing an organozinc bromide solution.*

Key methodological details include:

- **Preparation:** Organozinc halides are commonly prepared by reacting an alkyl bromide with zinc metal, often requiring **activated zinc** and catalysts like iodine to initiate the reaction [5] [4] [3].

- **Reaction Solvents:** Besides THF, high-polarity solvents like **1,3-dimethyl-2-imidazolidinone (DMI)** are used for the preparation of organozinc reagents [5].
- **Handling and Storage:** Due to their high reactivity with air and moisture, these compounds must be handled under an **inert atmosphere** (e.g., argon) [5] [2]. The commercial solution requires storage in a refrigerator [1].

## Practical Guidance for Researchers

For your research and development work, please consider the following practical aspects:

- **Assume High Reactivity:** Neopentylzinc bromide is highly reactive and sensitive. All procedures should be designed to exclude air and moisture rigorously.
- **Prioritize Stability:** The compound's stability in solution can be limited. It is recommended to use freshly prepared or purchased solutions. One source suggests that organozinc solutions can be stored under argon at **0-4 °C for up to 3 weeks without deterioration** [5].
- **Reference Broader Chemistry:** While data is scarce, you can infer some handling and solubility characteristics from the well-documented properties of **zinc bromide** ( $\text{ZnBr}_2$ ), which is highly soluble in water, alcohols, and ethers [6].

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## References

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2. Buy Neopentylzinc bromide | 676137-12-5 [smolecule.com]
3. Buy Neopentylzinc bromide (EVT-425193) | 676137-12-5 [evitachem.com]
4. Process for the preparation of organozinc halides [patents.google.com]
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To cite this document: Smolecule. [Physical Properties and Solubility Information]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8737728#neopentylzinc-bromide-solubility>]

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